

Ethyl Thiooxamate: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: Ethyl thiooxamate

Cat. No.: B014585

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Introduction

Ethyl thiooxamate (CAS No. 16982-21-1) is a versatile chemical intermediate utilized in various synthetic applications, particularly in the formation of heterocyclic compounds such as bithiazoles.^[1] Its utility in organic and pharmaceutical chemistry underscores the importance of understanding its fundamental physical properties, with solubility being a critical parameter for reaction kinetics, purification, and formulation development. This technical guide provides a comprehensive overview of the available solubility data for **ethyl thiooxamate** in different solvents, outlines general experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Physicochemical Properties of Ethyl Thiooxamate

Ethyl thiooxamate typically appears as a yellow crystalline powder or yellow needles.^{[1][2]} A summary of its key physicochemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	16982-21-1	[1]
Molecular Formula	C4H7NO2S	[1]
Molecular Weight	133.17 g/mol	[1]
Appearance	Yellow Crystalline Powder / Yellow Needles	[1][2]
Melting Point	61-65 °C	[1]

Solubility of Ethyl Thiooxamate

The solubility of a compound is a crucial factor in its application, influencing everything from reaction conditions to bioavailability. The available data on the solubility of **ethyl thiooxamate** is summarized below. It is important to note that comprehensive, temperature-dependent solubility data across a wide range of solvents is not extensively documented in publicly available literature.

Quantitative Solubility Data

The following table presents the known quantitative solubility data for **ethyl thiooxamate**.

Solvent	Temperature	Solubility	Reference(s)
Chloroform	Not Specified	25 mg/mL	[2]

Qualitative Solubility Data

Ethyl thiooxamate has been described as being soluble in the following solvents, although specific quantitative data is not provided.

Solvent Class	Specific Solvents	Reference(s)
Polar Protic Solvents	Methanol	[3]
General	Polar Solvents	[3]
General	Water and Organic Solvents	[2]

It is worth noting that while one source mentions solubility in water, a safety data sheet for the compound indicates that no data is available for its solubility in water or fat.[2] This highlights the need for empirical determination of its solubility in aqueous media.

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **ethyl thiooxamate** is not readily available in the literature, a general methodology based on the gravimetric method can be employed. This method is a reliable and straightforward approach for determining the solubility of a solid in a liquid.

Principle

The gravimetric method involves preparing a saturated solution of the solute in a given solvent at a specific temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials

- Analytical balance
- Constant temperature bath (e.g., water bath or incubator)
- Vials or flasks with secure closures
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven

- **Ethyl thiooxamate** (solute)

- Selected solvents

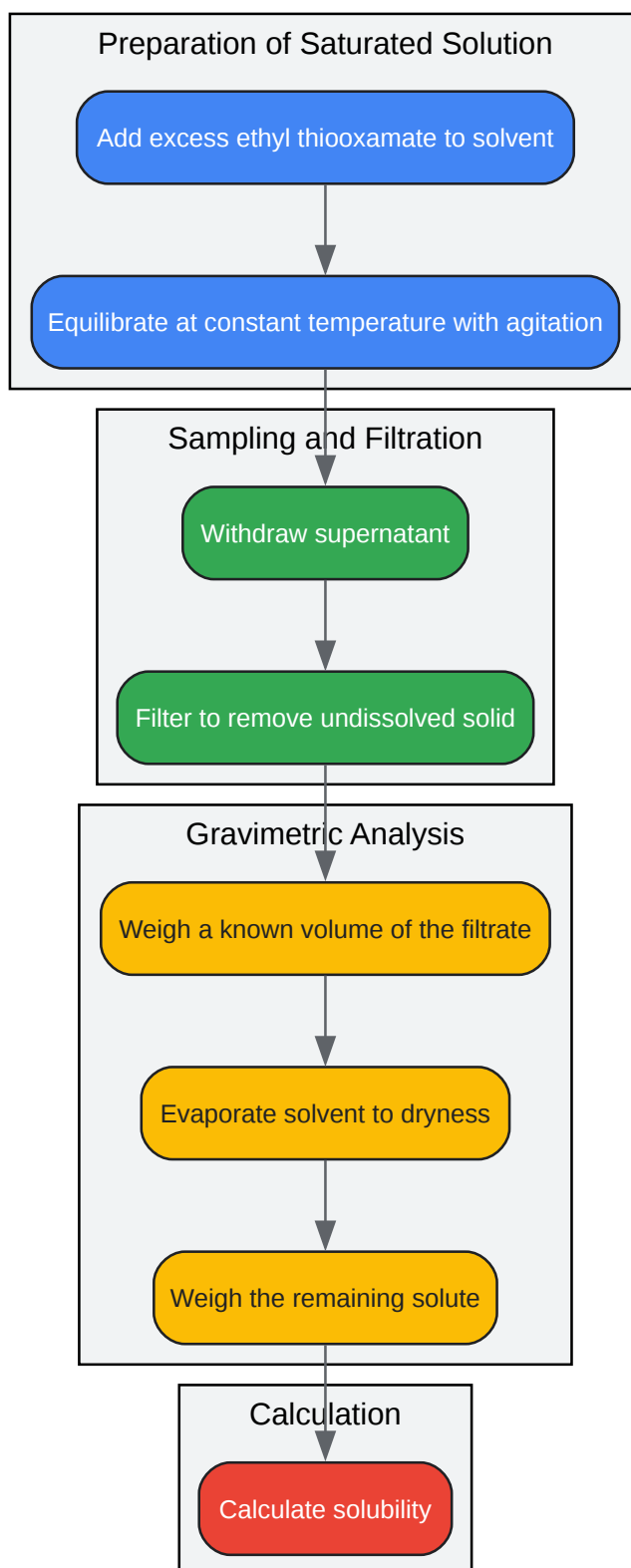
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **ethyl thiooxamate** to a vial containing a known volume of the desired solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Securely cap the vials and place them in a constant temperature bath.
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. The time required for equilibration should be determined empirically, but a common starting point is 24-48 hours.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a precise volume of the supernatant using a pre-heated or temperature-equilibrated pipette to avoid precipitation.
 - Immediately filter the withdrawn sample using a syringe filter into a pre-weighed, clean, and dry container (e.g., a vial or evaporating dish). The filter should also be equilibrated at the experimental temperature if possible.
- Gravimetric Analysis:
 - Weigh the container with the filtered saturated solution to determine the mass of the solution.
 - Place the container in an oven at a temperature sufficient to evaporate the solvent without decomposing the **ethyl thiooxamate**. The oven temperature should be chosen based on the boiling point of the solvent and the thermal stability of the solute.

- Continue drying until a constant mass is achieved, indicating that all the solvent has been removed.
- Cool the container in a desiccator to room temperature and weigh it to determine the mass of the dissolved **ethyl thiooxamate**.
- Calculation of Solubility:
 - The solubility can be calculated in various units, such as g/100 mL or mg/mL, using the mass of the dissolved solute and the initial volume of the saturated solution.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of **ethyl thiooxamate** using the gravimetric method.



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